

Isopropylidenylacetyl-marmesin: A Technical Guide to its Chemical Properties and Stability

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Compound of Interest

Compound Name: *Isopropylidenylacetyl-marmesin*

Cat. No.: *B1633412*

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Introduction

Isopropylidenylacetyl-marmesin is a naturally occurring coumarin, a class of benzopyrone compounds widely distributed in the plant kingdom. It has been identified in various plant species, including *Ferulago bracteata* and *Peucedanum praeruptorum*.^{[1][2]} As a member of the coumarin family, **Isopropylidenylacetyl-marmesin** is of interest to the scientific community for its potential biological activities, which may include anti-inflammatory, antioxidant, and cytotoxic effects. This technical guide provides a comprehensive overview of the known chemical properties and stability of **Isopropylidenylacetyl-marmesin**, based on currently available data.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Isopropylidenylacetyl-marmesin** is presented in Table 1. While some data is available from chemical suppliers and metabolomics studies, a complete experimental characterization of all properties is not yet published in the scientific literature.

Table 1: Chemical and Physical Properties of **Isopropylidenylacetyl-marmesin**

Property	Value	Source
IUPAC Name	(2R)-2-(1-hydroxy-1-methylethyl)-2,3-dihydro-7H-furo[3,2-g]chromen-7-one 3-methylbut-2-enoate	N/A
Synonyms	(±)-Prantschimgin	[1]
CAS Number	35178-20-2	N/A
Molecular Formula	C ₁₉ H ₂₀ O ₅	N/A
Molecular Weight	328.36 g/mol	N/A
Physical Form	Solid	N/A
Predicted Boiling Point	475.6 ± 45.0 °C	N/A
Solubility	Soluble in DMSO (10 mM), Chloroform, Dichloromethane, Ethyl Acetate, Acetone.	N/A
Purity	>98% (by HPLC)	[1]
Storage Stability	Powder: 3 years at -20°C; In solvent: 2 years at -80°C.	N/A

Stability Profile

Detailed experimental stability studies for **Isopropylidenylacetyl-marmesin** are not extensively reported. However, general stability characteristics can be inferred from its chemical structure and data on related coumarins. The ester linkage in the isopropylidenylacetyl group may be susceptible to hydrolysis under strong acidic or basic conditions. The coumarin core is generally stable, but can be sensitive to light.

Photostability

Coumarins can undergo photodegradation upon exposure to UV light. A generalized protocol for assessing the photostability of **Isopropylidenylacetyl-marmesin** is outlined below.

pH Stability

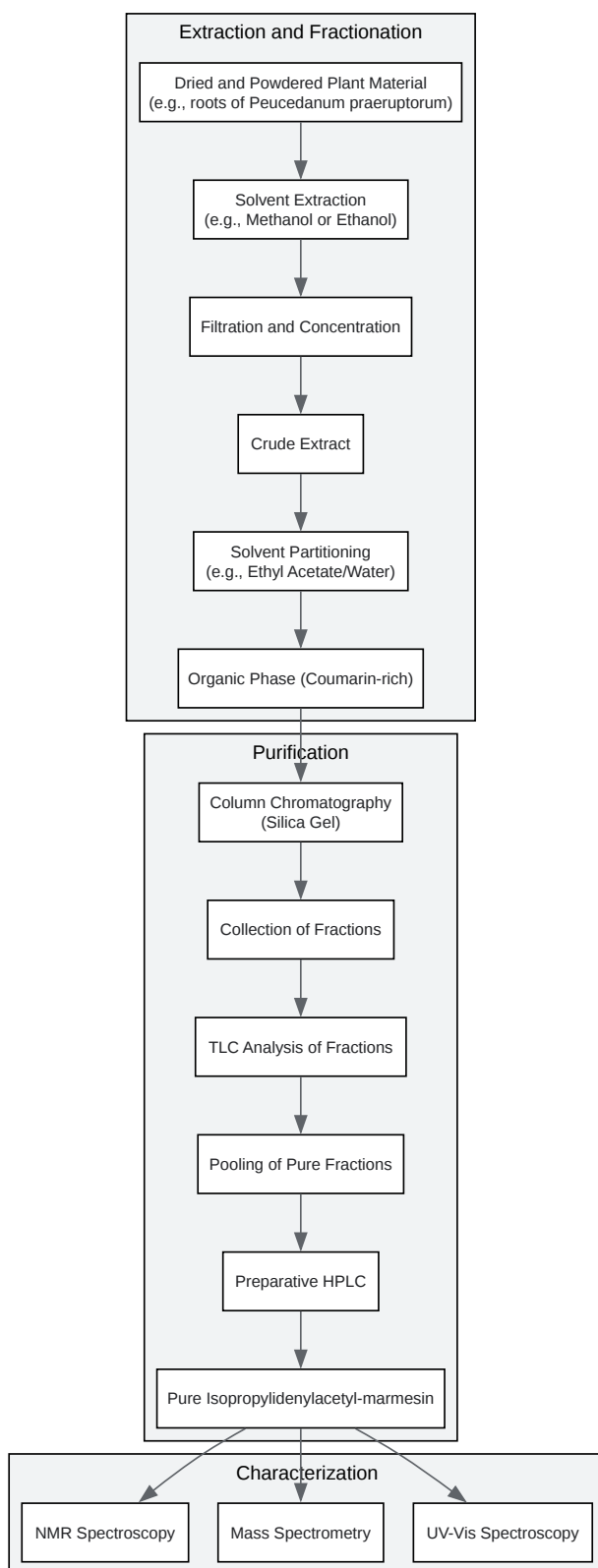
The stability of **Isopropylidenylacetyl-marmesin** across a range of pH values is crucial for its handling, formulation, and biological testing. A generalized protocol for evaluating pH stability is provided.

Experimental Protocols

Detailed experimental protocols for the synthesis and isolation of **Isopropylidenylacetyl-marmesin** are not readily available in the public domain. However, based on its natural origin, a general workflow for its isolation from plant material can be proposed.

Generalized Isolation of Isopropylidenylacetyl-marmesin from Plant Material

The following diagram illustrates a typical workflow for the isolation of coumarins from a plant source.



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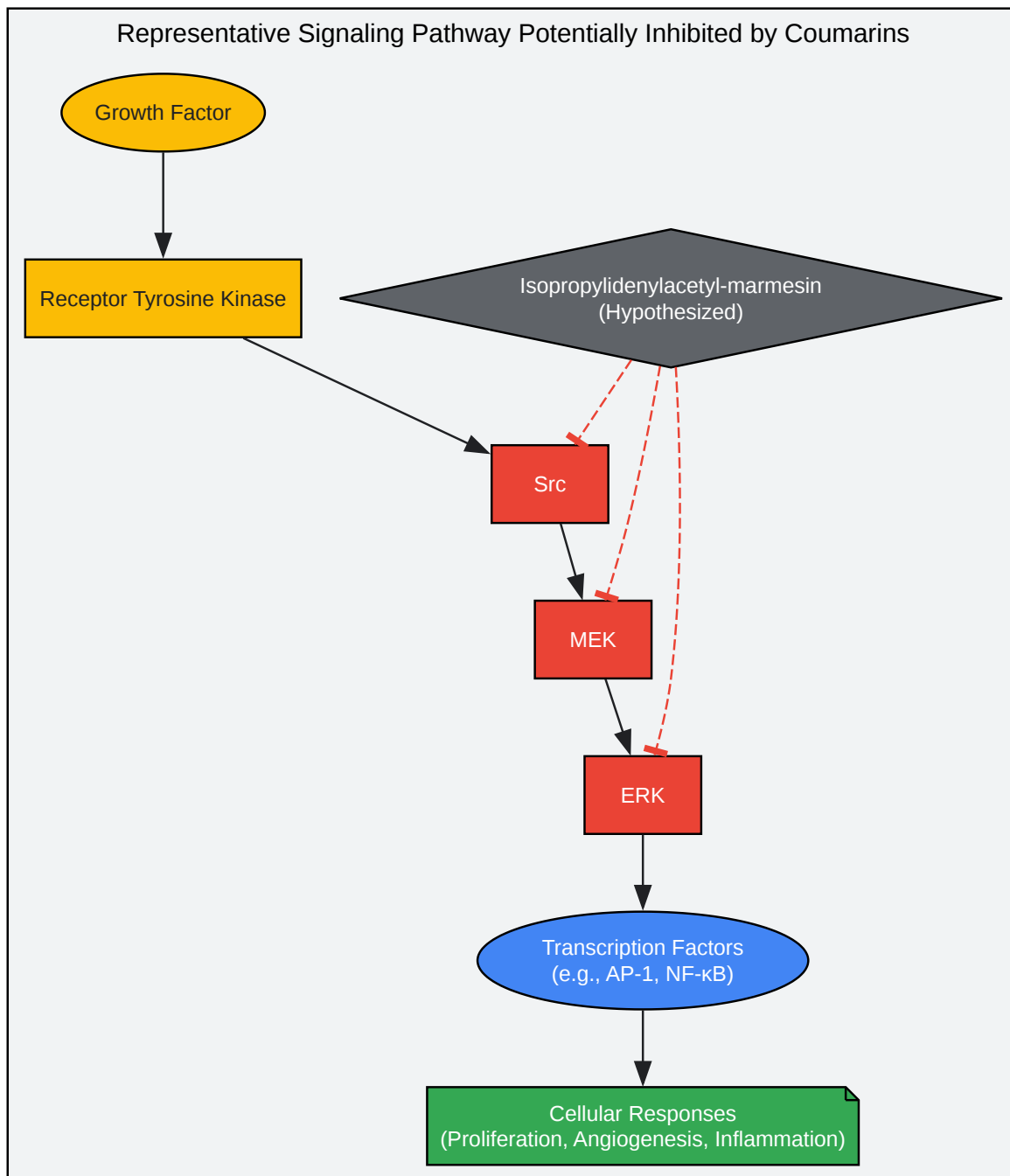
Caption: Generalized workflow for the isolation and purification of **Isopropylidenylacetyl-marmesin**.

Biological Activity and Signaling Pathways

While specific studies on the mechanism of action of **Isopropylidenylacetyl-marmesin** are limited, preliminary research suggests potential anti-inflammatory, antioxidant, and cytotoxic activities. For instance, some studies have investigated its effects on cancer cell lines, though detailed IC50 values and specific molecular targets are not consistently reported.

Given the structural similarity to other coumarins like marmesin, it is plausible that **Isopropylidenylacetyl-marmesin** may modulate similar signaling pathways. Marmesin has been shown to inhibit key signaling cascades involved in cell proliferation and angiogenesis, such as the Src/MEK/ERK pathway.

The following diagram illustrates a representative signaling pathway that is often targeted by coumarin compounds. It is important to note that this is a generalized pathway and the specific effects of **Isopropylidenylacetyl-marmesin** require further investigation.



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Caption: A representative signaling pathway potentially modulated by coumarins like **Isopropylidenylacetyl-marmesin**.

Conclusion

Isopropylidenylacetyl-marmesin is a natural coumarin with potential for further investigation in drug discovery and development. This guide summarizes the currently available information on its chemical properties and stability. However, it is evident that there are significant gaps in the publicly available data, particularly concerning detailed experimental protocols for its synthesis and isolation, comprehensive stability studies under various conditions, and a thorough elucidation of its biological mechanism of action and specific signaling pathways. Further research is warranted to fully characterize this compound and unlock its therapeutic potential.

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